

An In-depth Technical Guide to the Safe Handling of 4-Hydrazinobenzoic Acid

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Compound of Interest

Compound Name: 4-Hydrazinobenzoic acid

Cat. No.: B043234

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **4-Hydrazinobenzoic acid** (CAS No. 619-67-0), a versatile biochemical reagent used in pharmaceutical synthesis and life science research. Adherence to these guidelines is critical to ensure the safety of laboratory personnel and the environment.

Hazard Identification and Classification


4-Hydrazinobenzoic acid is classified as a hazardous substance. The following tables summarize its GHS classification and associated hazard statements.

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation

Data compiled from multiple safety data sheets.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Signal Word: Warning

Hazard Pictograms:

 alt text

Physical and Chemical Properties

Understanding the physical and chemical properties of **4-Hydrazinobenzoic acid** is essential for its safe handling and storage.

Property	Value
Appearance	Light tan to yellow or brown crystalline powder
Molecular Formula	C ₇ H ₈ N ₂ O ₂
Molecular Weight	152.15 g/mol
Melting Point	218 °C (decomposes)
Solubility	Very soluble in water
Stability	Stable under normal conditions. May be sensitive to air and light.
Incompatibilities	Strong oxidizing agents, strong acids, strong bases
Hazardous Decomposition	Emits toxic fumes of nitrogen oxides (NOx) when heated to decomposition.

Data compiled from various chemical suppliers and safety data sheets.[\[4\]](#)

Exposure Controls and Personal Protection

Strict adherence to exposure controls and the use of appropriate personal protective equipment (PPE) are paramount when working with **4-Hydrazinobenzoic acid**.

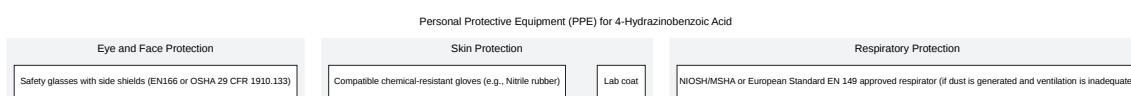
Engineering Controls

- Ventilation: Work with **4-Hydrazinobenzoic acid** should be conducted in a well-ventilated area. A chemical fume hood is required for procedures that may generate dust or aerosols.

- Eye Wash Stations and Safety Showers: Ensure that eyewash stations and safety showers are readily accessible in the immediate work area.

Personal Protective Equipment (PPE)

The selection of appropriate PPE is crucial to prevent exposure. The following diagram outlines the recommended PPE selection process.



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Caption: Recommended PPE for handling **4-Hydrazinobenzoic acid**.

Handling and Storage

Proper handling and storage procedures are essential to maintain the stability of **4-Hydrazinobenzoic acid** and prevent accidental exposure.

Handling

- Avoid all personal contact, including inhalation of dust.
- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke in areas where the chemical is handled.
- Minimize dust generation and accumulation.

- Use spark-proof tools and explosion-proof equipment where necessary.

Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated area.
- Keep away from incompatible substances such as strong oxidizing agents.
- Protect from air and light. For long-term storage, keeping the container under an inert atmosphere (e.g., argon or nitrogen) is recommended.

First-Aid Measures

In the event of exposure, immediate and appropriate first aid is crucial.

Exposure Route	First-Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.
Skin Contact	Immediately wash the affected area with plenty of soap and water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

Data compiled from multiple safety data sheets.[\[3\]](#)[\[5\]](#)

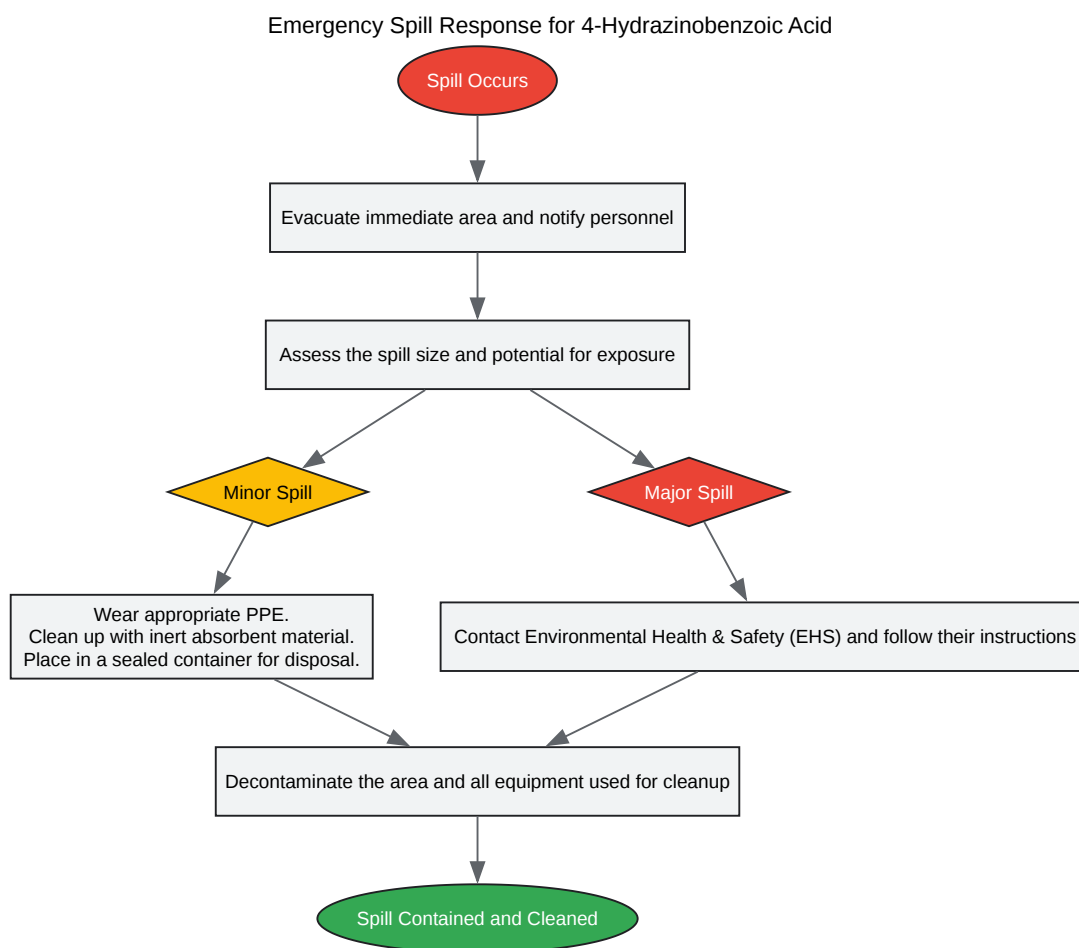
Fire-Fighting and Accidental Release Measures

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Specific Hazards: The compound is combustible and may emit toxic fumes of nitrogen oxides under fire conditions.
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.

Accidental Release Measures

For spills, follow the appropriate procedure based on the scale of the release. The following workflow outlines the general emergency response for a spill.



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Caption: General workflow for responding to a spill of **4-Hydrazinobenzoic acid**.

Toxicological Information

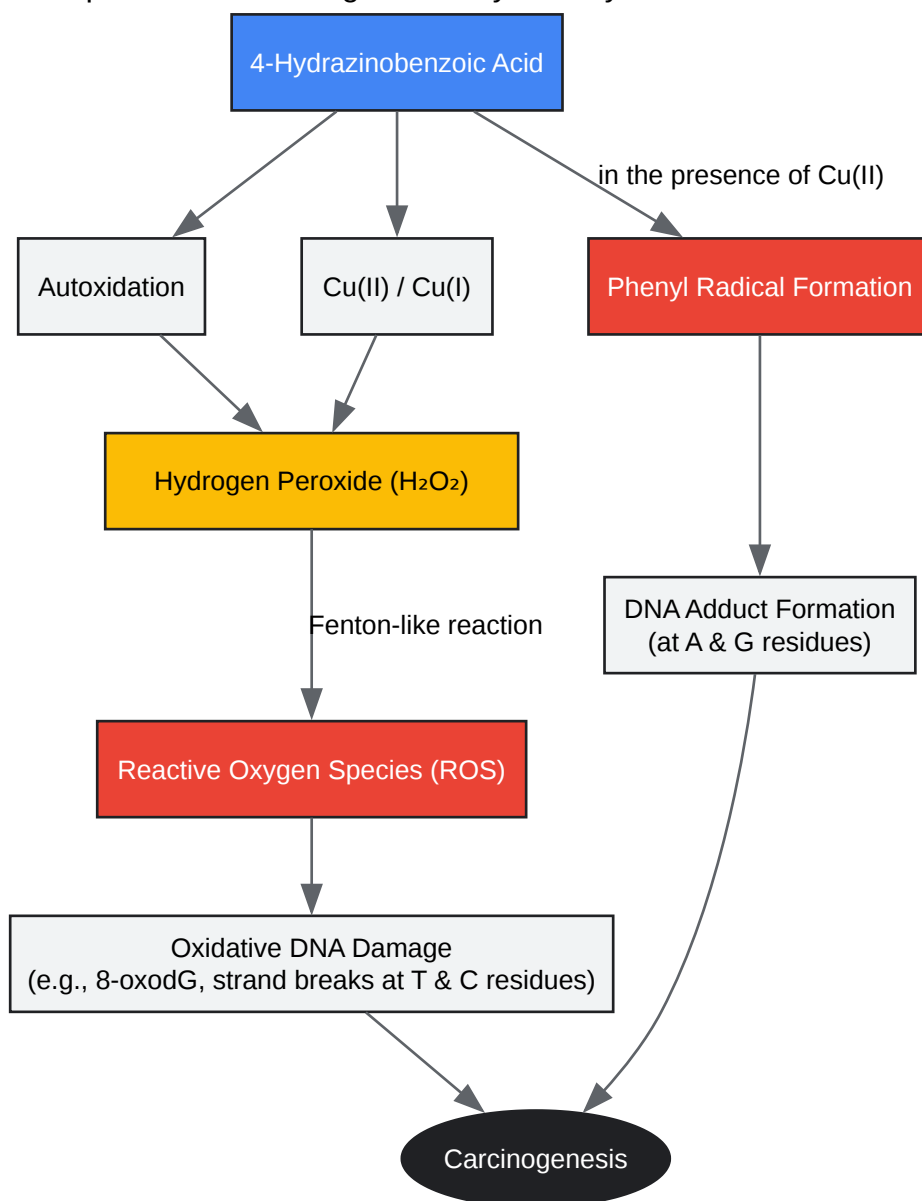
4-Hydrazinobenzoic acid is a known genotoxin and is carcinogenic in rodents. Its toxicity is mediated through the induction of DNA damage.

Toxicological Endpoint	Observation
Acute Toxicity	Harmful if swallowed. May cause gastrointestinal irritation.
Skin Irritation	Causes skin irritation.
Eye Irritation	Causes serious eye irritation.
Respiratory Irritation	May cause respiratory tract irritation.
Germ Cell Mutagenicity	Not classified as a germ cell mutagen, but is known to cause DNA damage.
Carcinogenicity	Carcinogenic in rodents. [6]
Mechanism of Genotoxicity	Induces DNA damage through two primary mechanisms: the generation of reactive oxygen species (ROS) such as hydrogen peroxide (H ₂ O ₂), and the formation of phenyl radicals which can lead to DNA adducts. This dual mechanism contributes to both oxidative DNA damage and the formation of DNA lesions. [1] [5]

Signaling Pathway of DNA Damage

The genotoxicity of **4-Hydrazinobenzoic acid** involves a complex series of reactions that ultimately lead to DNA damage. The following diagram illustrates the proposed signaling pathway.

Proposed DNA Damage Pathway of 4-Hydrazinobenzoic Acid

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Caption: Proposed mechanism of DNA damage by **4-Hydrazinobenzoic acid**.

Experimental Protocols

General Handling Procedure

- **Preparation:** Before handling, ensure all necessary PPE is worn correctly. The work area, particularly the chemical fume hood, should be clean and uncluttered.
- **Weighing:** To minimize dust generation, weigh the solid compound carefully in a fume hood. Use a tared, sealed container for transfer if possible.
- **Dissolution:** If preparing a solution, add the solid to the solvent slowly and stir to dissolve. Avoid splashing.
- **Post-handling:** After use, securely seal the container and return it to its designated storage location. Clean the work area thoroughly. Remove and dispose of gloves properly, and wash hands.

Quenching and Disposal of Waste

Note: The following are general procedures for the neutralization of hydrazine compounds. These should be adapted and validated for **4-Hydrazinobenzoic acid** on a small scale before being implemented for larger quantities of waste.

Quenching of Residual **4-Hydrazinobenzoic Acid** in Solution (General Procedure):

- **Dilution:** Dilute the waste solution containing **4-Hydrazinobenzoic acid** with water to a concentration of less than 5%. This is a critical step to control the exothermicity of the neutralization reaction.^[2]
- **Neutralization:** Slowly add a dilute aqueous solution of sodium hypochlorite (household bleach, ~5%) or calcium hypochlorite to the diluted waste solution with stirring. An excess of the hypochlorite solution should be used to ensure complete destruction.^{[2][6]} The reaction is complete when bubbling ceases.^[6]
- **Verification:** After the reaction has subsided, check the pH to ensure it is near neutral. Test for the absence of residual hydrazine using an appropriate analytical method if necessary.
- **Disposal:** The neutralized solution should be disposed of in accordance with local, state, and federal regulations.

Disposal of Solid Waste:

- Solid **4-Hydrazinobenzoic acid** and contaminated materials (e.g., absorbent pads, gloves) should be collected in a clearly labeled, sealed container.
- Dispose of the container as hazardous waste through your institution's Environmental Health and Safety (EHS) office. Do not dispose of in regular trash.[3][5]

Decontamination of Equipment

- Glassware and Equipment: Wash contaminated glassware and equipment thoroughly with a suitable solvent (e.g., water, if the subsequent procedure is aqueous-based), followed by a standard laboratory detergent and water wash. The initial rinsate should be collected and treated as hazardous waste.
- Surfaces: Decontaminate work surfaces by wiping with a damp cloth. The cloth should be disposed of as hazardous waste.

This technical guide is intended to provide comprehensive safety information for the handling of **4-Hydrazinobenzoic acid**. It is not a substitute for a thorough risk assessment, which should be conducted by qualified personnel before any new procedure involving this chemical is undertaken. Always consult your institution's safety protocols and the most recent Safety Data Sheet (SDS) for this compound.

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